

Application Notes and Protocols for Ultrasound-Assisted Extraction of Betalains from Beetroot

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Compound of Interest

Compound Name: **Betalains**
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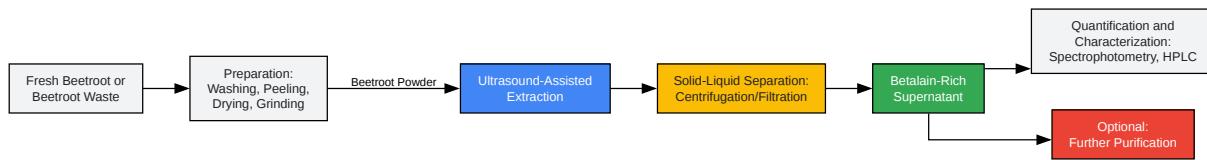
This document provides detailed application notes and standardized protocols for the extraction of **betalains** from beetroot (*Beta vulgaris*) using Ultrasound-Assisted Extraction (UAE). UAE is a green and efficient technique that utilizes acoustic cavitation to enhance the extraction of bioactive compounds. These protocols are designed to be a valuable resource for researchers in natural product chemistry, food science, and drug development seeking to isolate and purify **betalains** for further investigation and application.

Introduction to Ultrasound-Assisted Extraction of Betalains

Betalains, the nitrogen-containing pigments found in beetroot, are classified into red-violet betacyanins and yellow betaxanthins. These compounds have garnered significant interest due to their potent antioxidant, anti-inflammatory, and chemoprotective properties. Ultrasound-assisted extraction has emerged as a superior alternative to conventional methods, offering reduced extraction times, lower solvent consumption, and increased yields of thermosensitive compounds like **betalains**.^{[1][2][3]} The mechanism involves the generation and collapse of cavitation bubbles, which disrupt plant cell walls, facilitating solvent penetration and enhancing mass transfer.^{[1][2]}

Experimental Workflow for Ultrasound-Assisted Betalain Extraction

The following diagram illustrates a typical workflow for the ultrasound-assisted extraction of **betalains** from beetroot.



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Caption: General workflow for ultrasound-assisted extraction of **betalains** from beetroot.

Comparative Summary of Ultrasound-Assisted Extraction Protocols

The following table summarizes various optimized protocols for the ultrasound-assisted extraction of **betalains** from different beetroot sources. This allows for a direct comparison of key parameters and resulting yields.

Beetroot Source	Solvent	Solid:Liquid Ratio	Ultrasound Power/Intensity	Temperature (°C)	Time (min)	Betacyanin Yield (mg/g)	Betaxanthin Yield (mg/g)	Reference
Waste Stalks	Distilled Water	1:22.4 (g/mL)	79.8 W/cm ²	Not Specified	26.7	2.92	4.27	[1]
Powder	30% Ethanol (aq)	1:25 (g/mL)	165 W	30	30	3.50	Not Specified	[4]
Dry Sample	25% Ethanol (aq)	1:25 (g/mL)	165 W	52	90	4.20	2.80	[5]
Stems	Not Specified	1:19 (g/mL)	89 W	53	35	1.28	5.31	[5]
Powder	Water:Ethanol (75:25)	Not Specified	250 W	45	90	Not Specified	Not Specified	[6]
Powder (with enzymes)	Buffer Solution	Not Specified	Not Specified	40	117	-	-	[6][7]
Powder	Aqueous Ethanol (10-30%)	1:125 (g/mL)	100 W	Not Specified	Not Specified	Not Specified	Not Specified	[8]
Lyophilized Powder	Deep Eutectic Solvents	1:variable (g/mL)	258 W	40-60	Not Specified	up to 1.12 mg/g	Not Specified	[9]

Note: Yields can vary based on beetroot variety, freshness, and specific experimental conditions.

Detailed Experimental Protocols

This section provides detailed methodologies for key experiments cited in the literature.

Protocol 1: Extraction from Beetroot Waste Stalks[1]

This protocol optimizes the extraction of **betalains** from beetroot waste stalks using distilled water.

1. Sample Preparation:

- Obtain fresh beetroot stalks.
- Wash the stalks thoroughly with distilled water to remove any dirt.
- Dry the stalks in a hot air oven at 60°C for 12 hours.
- Grind the dried stalks into a fine powder using a laboratory grinder.

2. Ultrasound-Assisted Extraction:

- Weigh 10 g of the dried beetroot stalk powder.
- Mix the powder with distilled water at a solid-to-solvent ratio of 1:22.4 (g/mL) in a beaker.
- Place the beaker under the probe of an ultrasonic apparatus.
- Apply an ultrasound power intensity of 79.8 W/cm² for a sonication time of 26.7 minutes.

3. Post-Extraction Processing:

- After sonication, separate the solid residue from the liquid extract by centrifugation.
- Collect the supernatant containing the extracted **betalains**.
- The supernatant can be used for immediate analysis or stored under appropriate conditions (e.g., refrigerated and protected from light) for further use.

Protocol 2: Combined Conventional and Ultrasound-Assisted Extraction from Beetroot Powder[4]

This protocol utilizes a two-step extraction process for enhanced betalain recovery.

1. Sample Preparation:

- Use commercially available or laboratory-prepared whole beetroot powder.

2. Conventional Extraction:

- Mix 2 g of beetroot powder with 50 mL of 30% (v/v) aqueous ethanol, acidified to pH 5.0 with 1% formic acid.
- Place the mixture in an orbital shaking incubator at 30°C for 30 minutes.

3. Ultrasound-Assisted Extraction:

- Following the conventional extraction, transfer the mixture to an ultrasonic bath.
- Sonication is performed at 165 W and a frequency of 25 kHz for 30 minutes at 30°C.

4. Post-Extraction Processing:

- Centrifuge the extract to separate the solid particles.
- The resulting supernatant, rich in **betalains**, is ready for analysis or further purification steps like semi-preparative HPLC.

Protocol 3: Optimized Ultrasound-Assisted Extraction for High Betacyanin Yield[5]

This protocol is optimized for maximizing the yield of betacyanins from dry beetroot samples.

1. Sample Preparation:

- Prepare a dry powder from beetroot as described in Protocol 1.

2. Ultrasound-Assisted Extraction:

- Combine 1 g of the dry beetroot powder with 25 mL of 25% (v/v) aqueous ethanol in an Erlenmeyer flask.
- Perform the extraction in an indirect ultrasound bath with a power of 165 W and a frequency of 25 kHz.
- Maintain the extraction temperature at 52°C for an extraction time of 90 minutes.

3. Post-Extraction Processing:

- After the extraction is complete, filter the sample to remove solid residues.

- The filtrate should be analyzed immediately to determine the betacyanin and betaxanthin content.

Concluding Remarks

Ultrasound-assisted extraction is a robust and efficient method for obtaining high-quality betalain extracts from beetroot and its by-products. The optimal extraction parameters are influenced by the specific part of the beetroot used, the desired betalain profile (betacyanins vs. betaxanthins), and the intended application. The protocols and data presented herein provide a solid foundation for researchers to develop and refine their own extraction methodologies for the isolation and utilization of these valuable natural pigments. For drug development purposes, further purification of the crude extracts using techniques such as column chromatography or preparative HPLC is recommended to isolate individual betalain compounds for bioactivity screening.

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References

- 1. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 2. ir.lib.ruh.ac.lk [ir.lib.ruh.ac.lk]
- 3. Red beet betalains extraction process: A comprehensive review of methods, applications, and physicochemical properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Combining Conventional Organic Solvent Extraction, Ultrasound-Assisted Extraction, and Chromatographic Techniques to Obtain Pure Betanin from Beetroot for Clinical Purposes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 2024.sci-hub.se [2024.sci-hub.se]
- 6. jad.hcmuaf.edu.vn [jad.hcmuaf.edu.vn]
- 7. Optimization of ultrasound-assisted enzymatic extraction of betalains from red beetroot (*Beta vulgaris L.*) | The Journal of Agriculture and Development [jad.hcmuaf.edu.vn]
- 8. researchgate.net [researchgate.net]

- 9. scielo.br [scielo.br]
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